

2,3,4,6-Tetrafluorophenylboronic acid safety data sheet (SDS)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,4,6-Tetrafluorophenylboronic acid

Cat. No.: B1304977

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A Technical Safety Guide to 2,3,4,6-Tetrafluorophenylboronic Acid

This document provides a comprehensive overview of the safety data for **2,3,4,6-Tetrafluorophenylboronic acid** (CAS No: 511295-00-4), intended for researchers, scientists, and professionals in drug development. The information is compiled from various safety data sheets to ensure a thorough understanding of the substance's hazards, handling, and emergency procedures.

Chemical Identification

Identifier	Value
Product Name	2,3,4,6-Tetrafluorophenylboronic acid
Synonyms	BORONIC ACID,(2,3,4,6-TETRAFLUOROPHENYL)- (9CI)
CAS Number	511295-00-4[1]
Molecular Formula	C ₆ H ₃ BF ₄ O ₂ [1]
Molecular Weight	193.89 g/mol [1]
MDL Number	MFCD04039309

Hazard Identification and Classification

2,3,4,6-Tetrafluorophenylboronic acid is classified as an irritant. The GHS (Globally Harmonized System of Classification and Labelling of Chemicals) classifications and corresponding hazard statements are summarized below.

GHS Classification	Hazard Statement
Skin Irritation	Causes skin irritation (H315)
Eye Irritation	Causes serious eye irritation (H319)
Specific target organ toxicity — Single exposure	May cause respiratory irritation (H335)

GHS Label Elements:

- Pictogram: Exclamation mark (GHS07)
- Signal Word: Warning

Physical and Chemical Properties

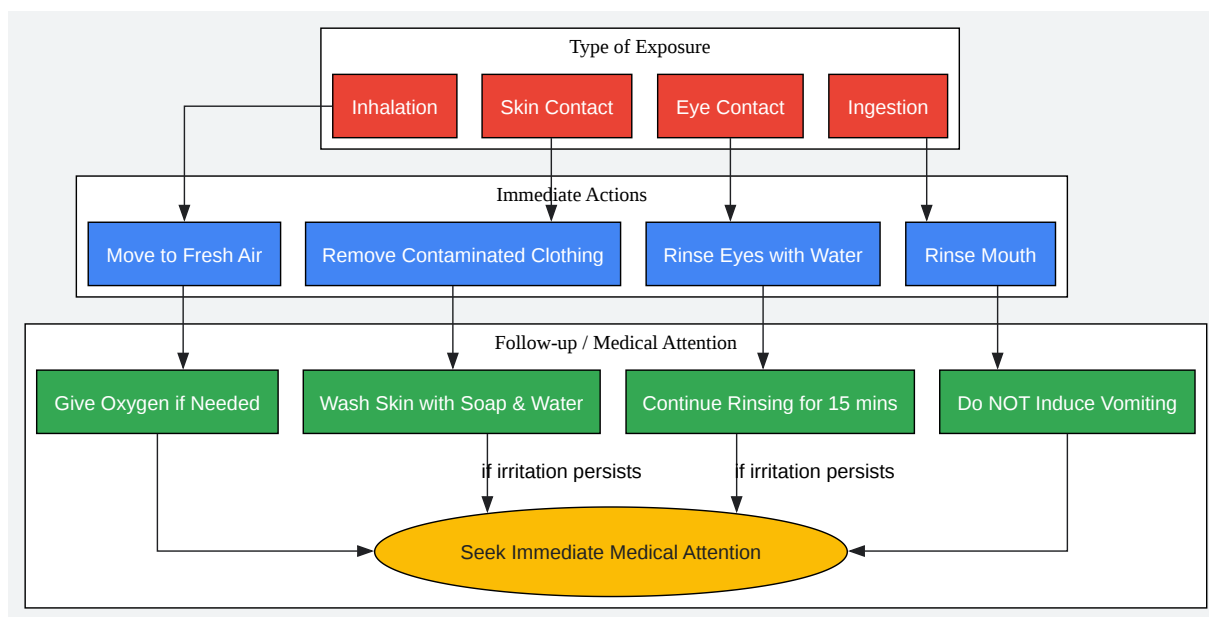
The table below summarizes the key physical and chemical properties of the compound.

Property	Value	Source
Appearance	White to off-white solid	[1]
Melting Point	121-123°C	[1]
Boiling Point	244°C	[1]
Density	1.53 g/cm ³	[1]
Flash Point	101°C	[1]

First Aid Measures

In case of exposure, follow the first aid measures outlined below. A logical workflow for emergency first aid is provided in the diagram that follows.

- General Advice: Show the safety data sheet to the doctor in attendance.
- Inhalation: If inhaled, move the person into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.[2]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with plenty of water or shower.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- Ingestion: If swallowed, rinse mouth with water. Do NOT induce vomiting. Immediately consult a physician.[3]



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First Aid Emergency Workflow

Handling, Storage, and Personal Protection

Proper handling and storage are crucial to minimize risk. The required personal protective equipment (PPE) is determined by the substance's hazards.

Safe Handling:

- Avoid contact with skin and eyes.[2]

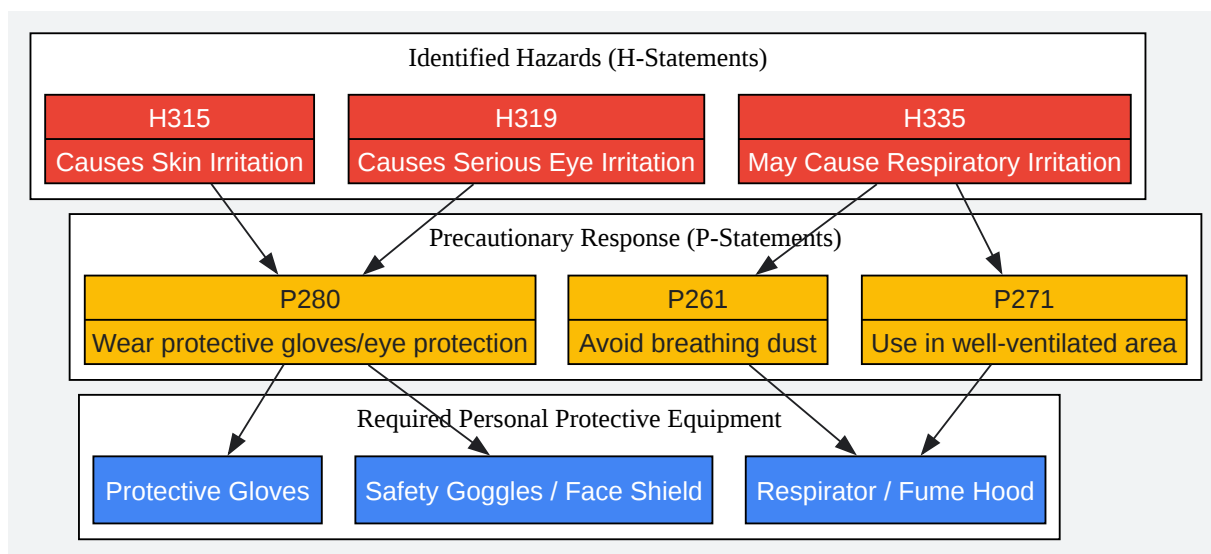
- Avoid breathing dust, fume, gas, mist, vapors, or spray.
- Use only outdoors or in a well-ventilated area.
- Wash hands thoroughly after handling.

Storage Conditions:

- Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Keep container tightly closed.
- Recommended storage temperature is between 2-8°C.[\[1\]](#)
- Store under an inert atmosphere.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.
- Skin Protection: Wear protective gloves. The specific type should be chosen based on the breakthrough time and permeation rate.
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation is experienced.[\[4\]](#)



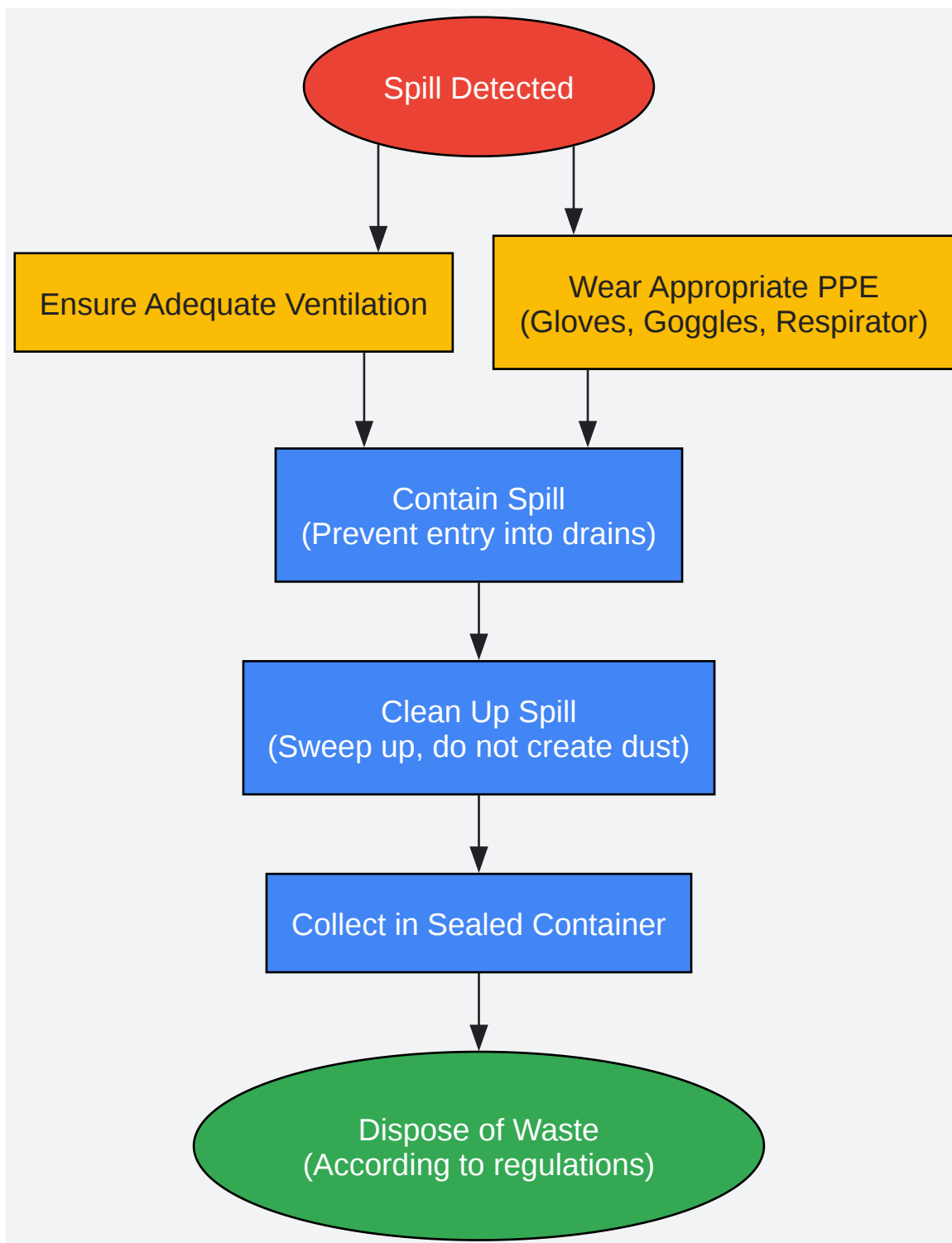
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Hazard-based PPE Selection Logic

Accidental Release Measures

In the event of a spill, follow the procedures below to ensure safety and minimize environmental contamination.

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Avoid dust formation.
- **Environmental Precautions:** Do not let the product enter drains.
- **Methods for Cleaning Up:** Sweep up and shovel. Keep in suitable, closed containers for disposal. Do not create dust.[5]



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References

- 1. 2,3,4,6-TETRAFLUOROBENZENEBORONIC ACID CAS#: 511295-00-4 [amp.chemicalbook.com]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. fishersci.com [fishersci.com]
- 5. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [2,3,4,6-Tetrafluorophenylboronic acid safety data sheet (SDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304977#2-3-4-6-tetrafluorophenylboronic-acid-safety-data-sheet-sds]

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